

# A Technical Guide to the Physicochemical Properties of 4-Ethoxybenzoic Acid

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## Compound of Interest

Compound Name: 4-Ethoxybenzoic acid

Cat. No.: B1664171

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling points of **4-Ethoxybenzoic acid**, complete with experimental protocols for their determination. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development and materials science.

## Core Physicochemical Data

**4-Ethoxybenzoic acid** is a white crystalline solid that is soluble in water.<sup>[1]</sup> Its key physical properties are summarized in the table below, providing a ready reference for laboratory applications.

Property	Value	Source(s)
Melting Point	197-199 °C	<sup>[1][2][3][4]</sup>
Boiling Point	~291.2 °C (estimated)	<sup>[5][6]</sup>
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	<sup>[7]</sup>
Molecular Weight	166.17 g/mol	<sup>[7]</sup>
CAS Number	619-86-3	<sup>[2][7]</sup>

# Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The following sections detail standardized methodologies for these measurements.

## Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline solids, this transition occurs over a narrow temperature range. The following capillary method is a common and reliable technique for determining the melting point of **4-Ethoxybenzoic acid**.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **4-Ethoxybenzoic acid** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block or an oil bath and a thermometer or a digital temperature sensor. The capillary is positioned adjacent to the thermometer bulb to ensure accurate temperature reading.
- **Heating:** The apparatus is heated gradually, with the rate of temperature increase slowed to 1-2 °C per minute as the expected melting point is approached.
- **Observation:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last crystal disappears (the completion of melting) are recorded. This range is reported as the melting point. A narrow melting range is indicative of a high degree of purity.

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. For accurate determination, especially for compounds that can decompose at high temperatures, distillation or reflux methods are preferred.

#### Methodology (Distillation Method):

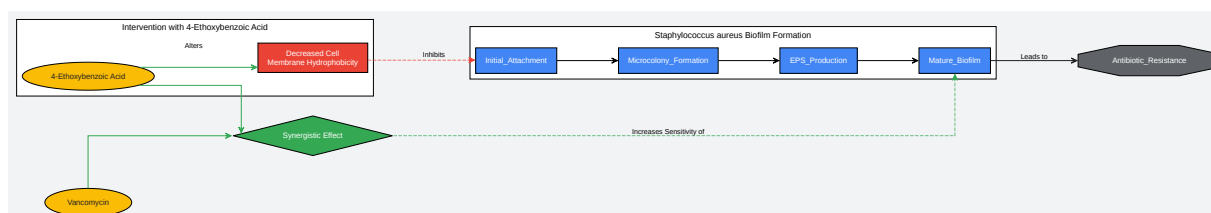
- **Apparatus Setup:** A distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a receiving flask. A small quantity (e.g., 5-10 mL) of molten **4-Ethoxybenzoic acid** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb.
- **Temperature Reading:** The thermometer should be positioned so that the top of the bulb is level with the side arm of the distillation head. The temperature will rise and then stabilize. The constant temperature observed during the distillation of the bulk of the liquid is recorded as the boiling point.
- **Pressure Correction:** The atmospheric pressure should be recorded as the boiling point is pressure-dependent. If the atmospheric pressure deviates significantly from standard pressure (760 mmHg), a correction may be necessary.

## Applications and Biological Significance

**4-Ethoxybenzoic acid** serves as a versatile intermediate in various fields. It is a key component in the synthesis of liquid crystals and has been investigated for its potential in pharmaceutical applications, including the development of anti-inflammatory and analgesic agents.<sup>[5]</sup>

A notable area of research is its activity as an anti-biofilm agent. Studies have shown that **4-ethoxybenzoic acid** can inhibit the formation of biofilms by the bacterium *Staphylococcus aureus* and enhance the efficacy of antibiotics like vancomycin against established biofilms.<sup>[4]</sup> The proposed mechanism involves the alteration of cell membrane hydrophobicity, which in turn hinders the initial attachment of bacteria to surfaces, a critical step in biofilm formation.<sup>[4]</sup>

Below is a diagram illustrating the proposed workflow of **4-Ethoxybenzoic acid**'s anti-biofilm activity.



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Caption: Workflow of **4-Ethoxybenzoic Acid's** Anti-Biofilm Mechanism.

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## References

- 1. 4-Ethoxybenzoic acid | 619-86-3 [chemicalbook.com]
- 2. 4-Ethoxybenzoic acid | C<sub>9</sub>H<sub>10</sub>O<sub>3</sub> | CID 12093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. 4-Ethoxybenzoic acid inhibits Staphylococcus aureus biofilm formation and potentiates biofilm sensitivity to vancomycin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. chemimpex.com [chemimpex.com]
- 6. CN103553909A - Method for synthesizing o-ethoxybenzoic acid from salicylic acid and acetone - Google Patents [patents.google.com]
- 7. scbt.com [scbt.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)